

An In-depth Technical Guide to 3-methyl-5-(trifluoromethyl)benzoic acid

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Compound of Interest

Compound Name: 3-methyl-5-(trifluoromethyl)benzoic Acid

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Introduction

3-methyl-5-(trifluoromethyl)benzoic acid is an aromatic carboxylic acid derivative. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and potential applications based on available literature. The strategic placement of a methyl group and a trifluoromethyl group on the benzoic acid scaffold makes it a compound of interest in medicinal chemistry and materials science. The trifluoromethyl group, a bioisostere of the methyl group, can significantly alter a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.

Chemical and Physical Properties

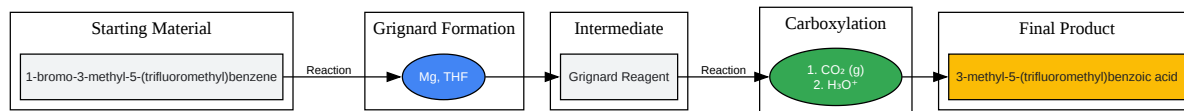
A summary of the key chemical and physical properties of **3-methyl-5-(trifluoromethyl)benzoic acid** is presented below. It is important to note that while some experimental data for closely related compounds is available, specific experimental values for this compound are not widely reported.

Property	Value	Source
Molecular Formula	C ₉ H ₇ F ₃ O ₂	PubChem[1]
Molecular Weight	204.15 g/mol	PubChem[1]
IUPAC Name	3-methyl-5-(trifluoromethyl)benzoic acid	PubChem[1]
CAS Number	117186-02-4	PubChem[1]
Synonyms	3-Carboxy-5-methylbenzotrifluoride	PubChem[1]
Heavy Atom Count	14	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Topological Polar Surface Area	37.3 Å ²	PubChem[1]

Synthesis

A definitive, detailed experimental protocol for the synthesis of **3-methyl-5-(trifluoromethyl)benzoic acid** is not readily available in the public domain. However, based on general synthetic methodologies for analogous benzoic acid derivatives, a plausible synthetic route can be proposed. A common approach involves the oxidation of the corresponding methyl group on a toluene derivative.

A potential synthetic pathway is the carboxylation of a Grignard reagent formed from 1-bromo-3-methyl-5-(trifluoromethyl)benzene.



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References

- 1. 3-Methyl-5-(trifluoromethyl)benzoic acid | C₉H₇F₃O₂ | CID 2775588 - PubChem [pubchem.ncbi.nlm.nih.gov]
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